

Recommended concentration of MK2-IN-3 hydrate for experiments

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Compound of Interest

Compound Name: MK2-IN-3 hydrate

Cat. No.: B159467

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Application Notes and Protocols: MK2-IN-3 Hydrate

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the use of **MK2-IN-3 hydrate**, a potent and selective inhibitor of MAPK-activated protein kinase 2 (MK2). This document includes recommended concentrations for experiments, detailed protocols, and a summary of its mechanism of action.

Introduction

MK2-IN-3 hydrate is a selective, orally active, and ATP-competitive inhibitor of MAPKAP-K2 (MK2).^{[1][2]} MK2 is a key downstream substrate of p38 MAPK and plays a crucial role in inflammatory responses.^{[3][4]} The p38/MK2 signaling pathway regulates the biosynthesis of pro-inflammatory cytokines, such as tumor necrosis factor-alpha (TNF- α), interleukin-6 (IL-6), and interleukin-1 β (IL-1 β), primarily through post-transcriptional mechanisms involving the stabilization of their messenger RNA (mRNA).^{[5][6]} By inhibiting MK2, **MK2-IN-3 hydrate** can effectively suppress the production of these inflammatory mediators, making it a valuable tool for research in inflammation, immunology, and oncology.^{[3][4]}

Data Presentation

The following tables summarize the quantitative data regarding the inhibitory activity of **MK2-IN-3 hydrate**.

Table 1: Inhibitory Activity of **MK2-IN-3 Hydrate** against Various Kinases

Target Kinase	IC50 Value
MK2 (MAPKAP-K2)	0.85 nM[1][7] / 8.5 nM[8][9]
MK3 (MAPKAP-K3)	0.21 μM[1]
MK5 (PRAK)	0.081 μM[1]
ERK2	3.44 μM[1]
MNK1	5.7 μM[1]

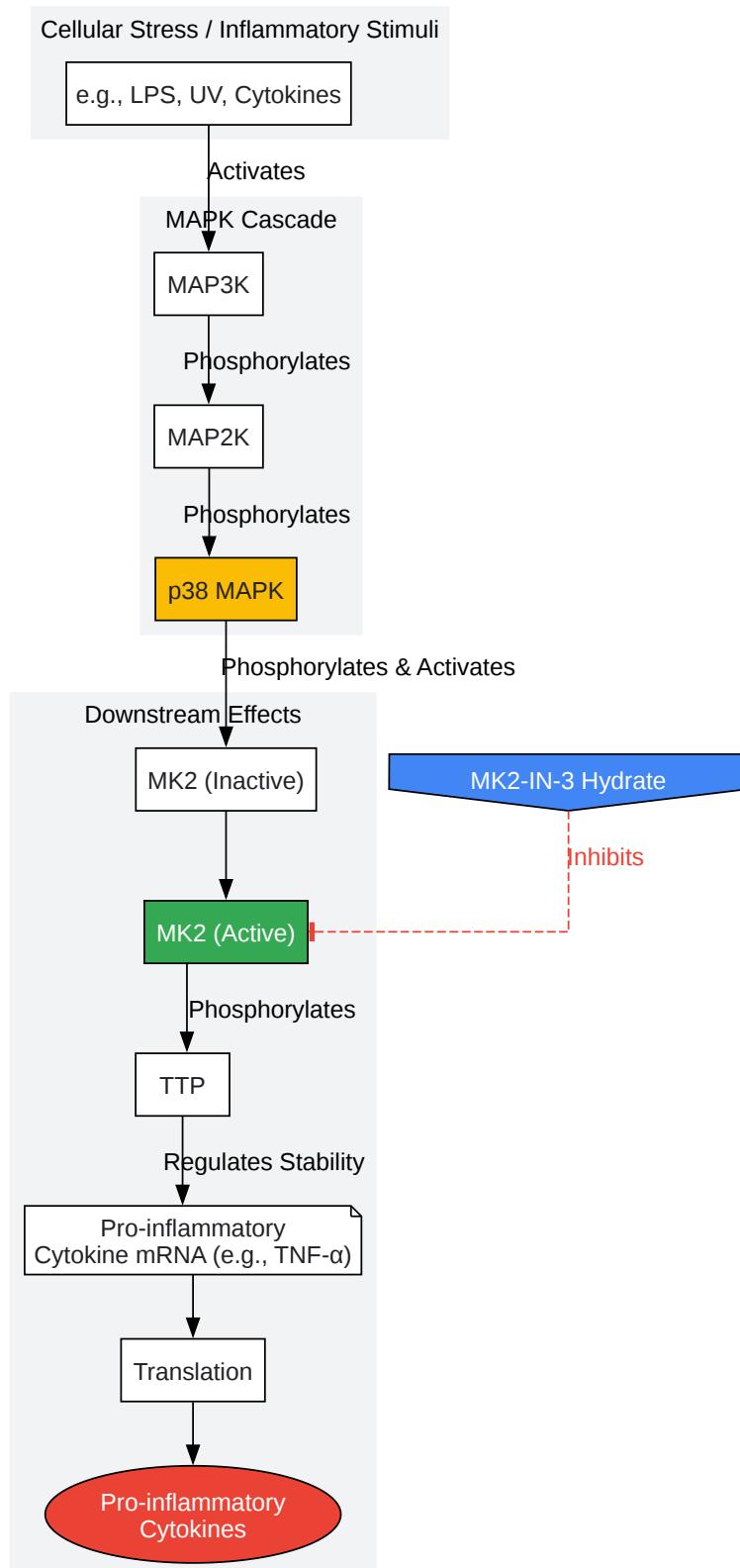
Note: Discrepancies in the reported IC50 value for MK2 exist in the literature. Researchers should consider this variability when designing experiments.

Table 2: In Vitro Efficacy of **MK2-IN-3 Hydrate**

Cell Line	Assay	IC50 Value
U937 (Human monocytic cells)	TNF-α Production Suppression	4.4 μM[1]

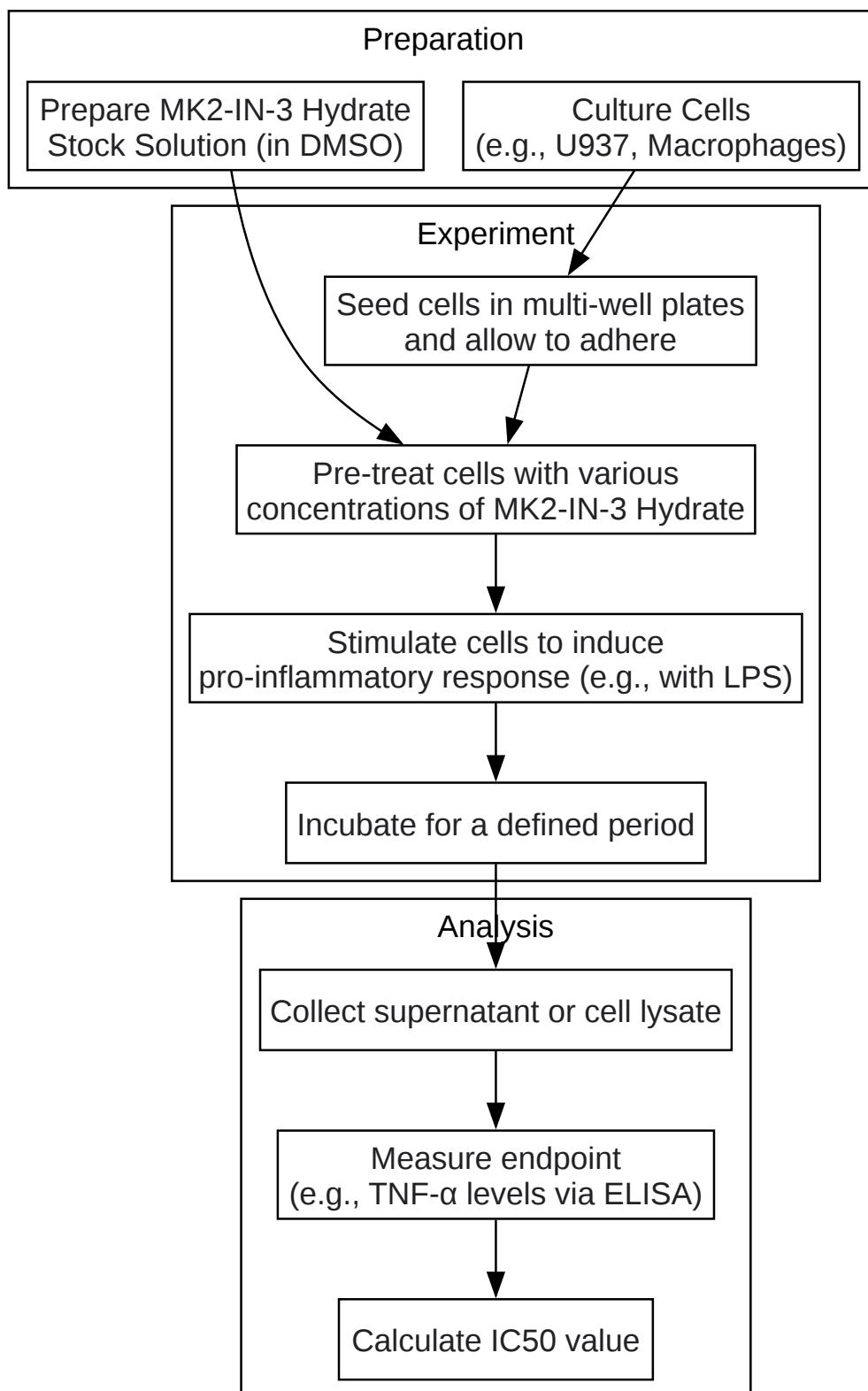
Signaling Pathway and Experimental Workflow

Diagram 1: The p38/MK2 Signaling Pathway

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Caption: p38/MK2 signaling pathway and the inhibitory action of **MK2-IN-3 hydrate**.

Diagram 2: General Experimental Workflow for In Vitro Inhibition Assay

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